

The Role of GSK3179106 in Enteric Nervous System Research: A Technical Guide

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Compound of Interest

Compound Name: GSK3179106

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Introduction

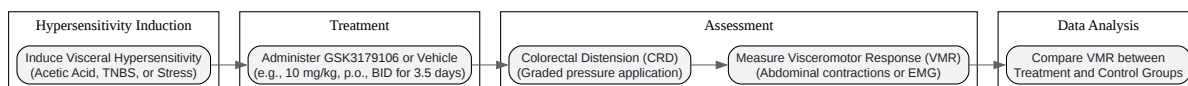
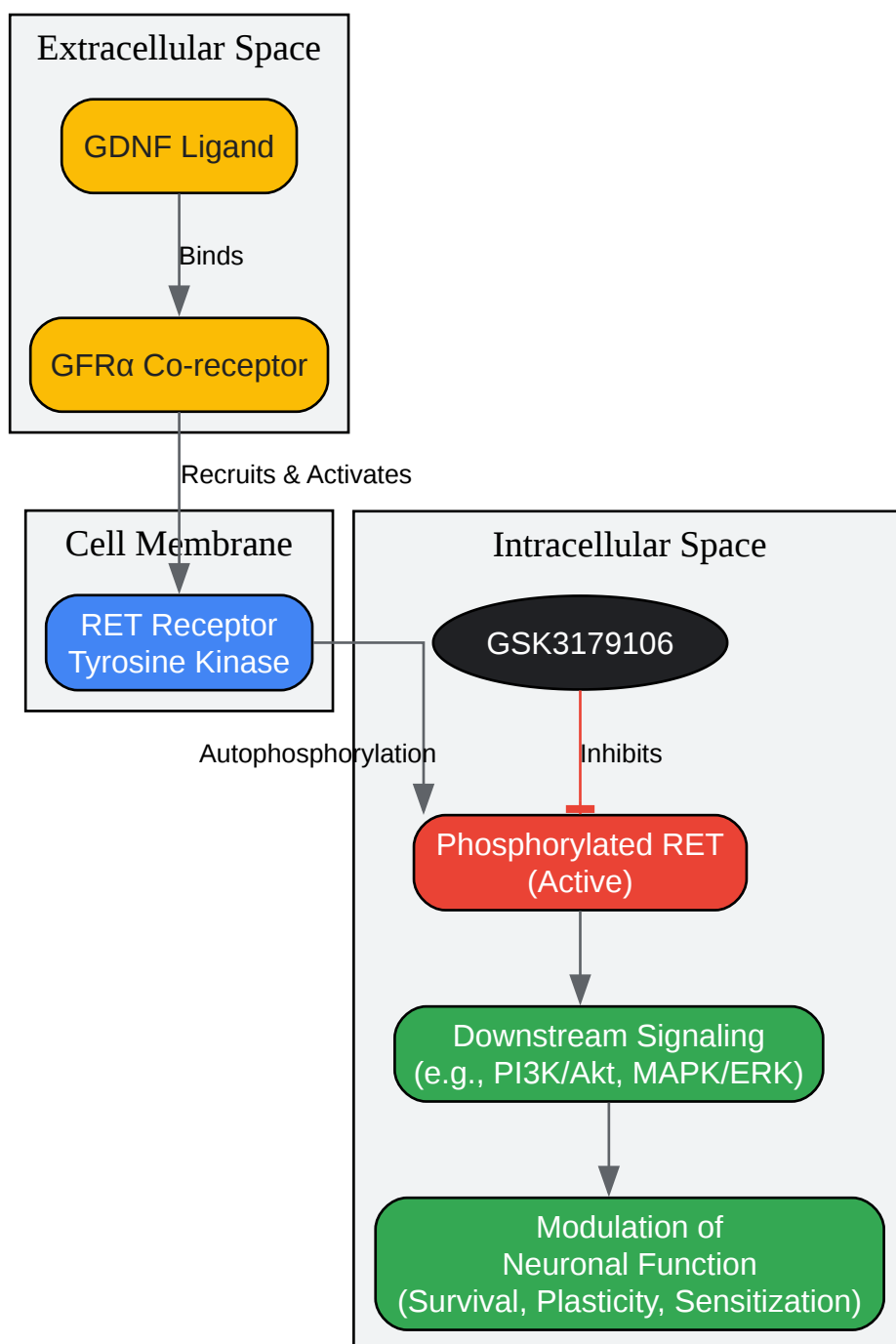
The enteric nervous system (ENS), often referred to as the "second brain," is a complex network of neurons that governs gastrointestinal function. Dysregulation of the ENS is implicated in various disorders, most notably Irritable Bowel Syndrome (IBS), which is characterized by chronic abdominal pain and altered bowel habits. A key therapeutic target in this area is the Rearranged during transfection (RET) receptor tyrosine kinase, a critical component in the development and maintenance of the ENS. **GSK3179106** has emerged as a potent, selective, and gut-restricted inhibitor of RET kinase, showing promise in preclinical models of visceral hypersensitivity, a hallmark of IBS. This technical guide provides an in-depth overview of the role of **GSK3179106** in ENS research, with a focus on its mechanism of action, experimental evaluation, and relevant protocols.

Mechanism of Action: RET Kinase Inhibition

GSK3179106 is a small molecule inhibitor that targets the RET receptor tyrosine kinase.^[1] The RET signaling pathway is crucial for the normal development, survival, and function of enteric neurons.^[2] This pathway is activated by the binding of glial cell line-derived neurotrophic factor (GDNF) family ligands to their corresponding GFR α co-receptors, which then recruit and activate RET.

By selectively inhibiting RET kinase, **GSK3179106** effectively dampens the downstream signaling cascades that contribute to neuronal sensitization and hyperactivity in pathological states. This targeted action within the gastrointestinal tract makes it a promising candidate for treating visceral pain associated with IBS without systemic side effects.

RET Signaling Pathway in the Enteric Nervous System



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